

Application Notes and Protocols: BI-1808 in Combination Therapy

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Compound of Interest

Compound Name: OS 1808
CAS No.: 5675-57-0
Cat. No.: B1664460

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Introduction

BI-1808 is a first-in-class, fully human IgG1 monoclonal antibody that targets the Tumor Necrosis Factor Receptor 2 (TNFR2).[1][2] TNFR2 is a key immune checkpoint receptor, and its expression is notably upregulated on tumor-associated regulatory T cells (Tregs) within the tumor microenvironment (TME).[3] These Tregs are highly suppressive and represent a significant barrier to effective anti-tumor immunity. BI-1808 is designed to overcome this immunosuppression and has shown promise both as a monotherapy and in combination with other immunotherapeutic agents.[2][3]

This document provides detailed application notes and protocols for the use of BI-1808, with a particular focus on its combination with the anti-PD-1 antibody, pembrolizumab.

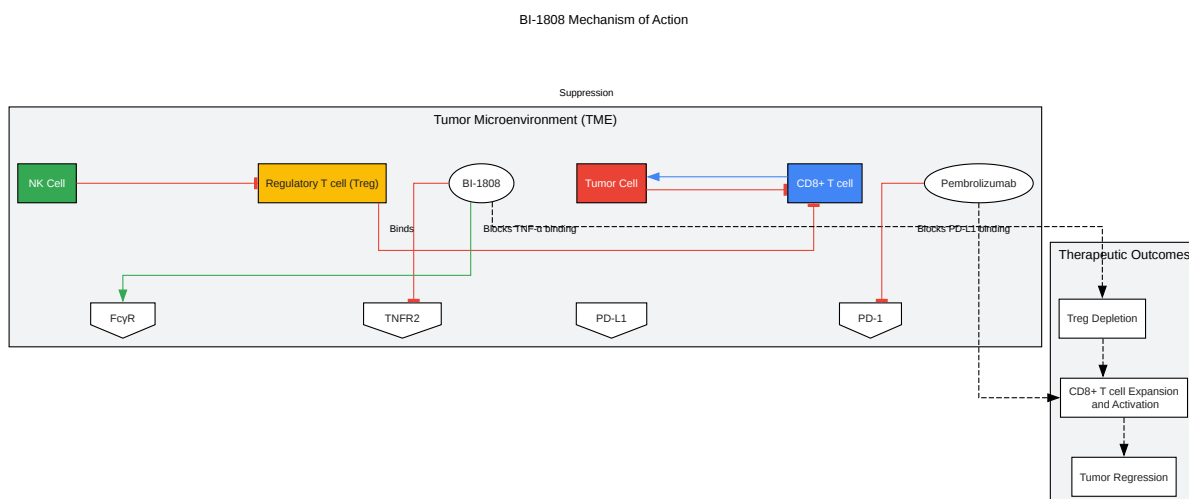
Mechanism of Action

BI-1808 exerts its anti-tumor effects through a multi-faceted mechanism of action:[1][4][5]

- **TNFR2 Blockade:** BI-1808 binds to TNFR2, preventing its interaction with its ligand, TNF- α . This action inhibits TNFR2-mediated signaling, which is crucial for the survival and expansion of Tregs.[1][5]
- **FcyR-Dependent Depletion of Tregs:** As an IgG1 antibody, BI-1808's Fc region engages with Fcy receptors (FcyR) on effector immune cells, such as Natural Killer (NK) cells. This interaction leads to antibody-dependent cell-mediated cytotoxicity (ADCC) and the subsequent depletion of intratumoral Tregs.
- **Expansion of CD8+ T Cells:** By reducing the number and suppressive function of Tregs, BI-1808 fosters a more favorable TME for the expansion and activation of cytotoxic CD8+ T cells, which are critical for tumor cell killing.[1]
- **Modulation of Innate Immune Cells:** Preclinical data suggests that BI-1808 also modulates the activity of innate immune cells, including neutrophils and myeloid cells, further contributing to the anti-tumor immune response.

The combination of BI-1808 with an anti-PD-1 antibody like pembrolizumab offers a synergistic approach. While BI-1808 targets the Treg-mediated immunosuppression by acting on the TNFR2 pathway, pembrolizumab blocks the PD-1/PD-L1 axis, releasing the brakes on effector T cells. This dual strategy aims to comprehensively dismantle the immune evasion mechanisms of cancer cells.

Signaling Pathway Diagram



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Caption: Mechanism of BI-1808 as a monotherapy and in combination with Pembrolizumab.

Quantitative Data Summary

The following tables summarize the quantitative data from the Phase 1/2a clinical trial (NCT04752826) of BI-1808 as a single agent and in combination with pembrolizumab.

Table 1: BI-1808 Monotherapy Dose Escalation and Efficacy

Dose Level	Number of Patients (as of Jan 12, 2024)	Best Overall Response (Solid Tumors)
25 mg	31 (across all doses)	1 partial response (iPR)
75 mg	6 stable disease (SD)	
225 mg		
675 mg		
1000 mg		

Data from 20 evaluable patients with advanced solid malignancies.^[4]

Table 2: BI-1808 Monotherapy Efficacy in Cutaneous T-Cell Lymphoma (CTCL)

Date Reported	Number of Evaluable Patients	Complete Response (CR)	Partial Response (PR)	Stable Disease (SD)	Disease Control Rate
Sep 2024	4	0	3	1	100%
Jun 2025	9	1	3	5	100%

Table 3: BI-1808 and Pembrolizumab Combination Therapy Dose Escalation and Efficacy

BI-1808 Dose Level	Pembrolizumab Dose	Number of Patients (as of Jan 12, 2024)	Best Overall Response
225 mg	200 mg Q3W	13 (across both doses)	1 stable disease (SD) out of 4 patients
675 mg	200 mg Q3W		
1000 mg	200 mg Q3W		

Note: The combination therapy is administered every 3 weeks (Q3W).[\[4\]](#)[\[6\]](#)

Experimental Protocols

Preclinical Evaluation of BI-1808

Objective: To assess the safety, tolerability, and anti-tumor activity of BI-1808 in preclinical models.

Methodologies:

- In Vitro T-cell Stimulation Assays:
 - Purpose: To evaluate the effect of BI-1808 on T-cell activation and cytokine release.
 - Protocol Outline:
 1. Isolate human peripheral blood mononuclear cells (PBMCs).
 2. Culture PBMCs in the presence of T-cell activators (e.g., anti-CD3/CD28 antibodies).
 3. Treat the cultures with varying concentrations of BI-1808.
 4. After a defined incubation period (e.g., 24-72 hours), assess T-cell proliferation (e.g., using CFSE dilution assays) and cytokine production (e.g., using ELISA or multiplex bead assays for IFN- γ , TNF- α , etc.).
- Humanized Mouse Models:
 - Purpose: To evaluate the in vivo efficacy and mechanism of action of BI-1808 in a system with a humanized immune component.
 - Protocol Outline:
 1. Engraft immunodeficient mice with human hematopoietic stem cells or PBMCs to reconstitute a human immune system.
 2. Implant human tumor xenografts.

3. Once tumors are established, treat mice with BI-1808, a murine surrogate, or a combination with an anti-PD-1 antibody.
 4. Monitor tumor growth over time.
 5. At the end of the study, harvest tumors and lymphoid organs for immunophenotyping by flow cytometry to analyze the frequency and activation state of human immune cell subsets (e.g., Tregs, CD8+ T cells).
- Toxicology Studies in Non-Human Primates (NHPs):
 - Purpose: To evaluate the safety and tolerability of BI-1808 at various dose levels.[\[7\]](#)
 - Protocol Outline:
 1. Administer BI-1808 intravenously to cynomolgus monkeys at doses up to 200 mg/kg weekly for four consecutive weeks.[\[7\]](#)
 2. Monitor for clinical signs of toxicity.
 3. Collect blood samples for hematology, clinical chemistry, and pharmacokinetic analysis.
 4. Perform histopathological examination of tissues at the end of the study.

Clinical Trial Protocol: NCT04752826 (Phase 1/2a)

Title: A Phase 1/2a, Open-Label, Dose-Escalation, Multicenter, First-in-Human Study of BI-1808 as a Single Agent and in Combination with Pembrolizumab in Subjects with Advanced Malignancies.[\[8\]](#)

Objectives:

- Primary: To evaluate the safety and tolerability of BI-1808 as a single agent and in combination with pembrolizumab, and to determine the recommended Phase 2 dose (RP2D).[\[6\]](#)
- Secondary: To assess the preliminary anti-tumor activity, pharmacokinetics (PK), and pharmacodynamics (PD) of BI-1808 alone and in combination.[\[6\]](#)

Study Design: This is a two-phase study:[\[9\]](#)

- Phase 1 (Dose Escalation):
 - Part A (Monotherapy): Patients receive escalating doses of BI-1808 to determine the single-agent RP2D.
 - Part B (Combination): Patients receive escalating doses of BI-1808 in combination with a fixed dose of pembrolizumab to determine the combination RP2D.
- Phase 2a (Dose Expansion):
 - Part A (Monotherapy): Patients with specific tumor types (e.g., ovarian cancer, melanoma, T-cell lymphomas) are enrolled to further evaluate the safety and efficacy of BI-1808 at the RP2D.
 - Part B (Combination): Patients with specific tumor types (e.g., non-small cell lung cancer, ovarian cancer, melanoma, T-cell lymphomas) are enrolled to evaluate the combination therapy at the RP2D.

Patient Population:

- Adults with advanced solid tumors or T-cell lymphomas who have progressed on standard therapy.

Treatment Regimen:

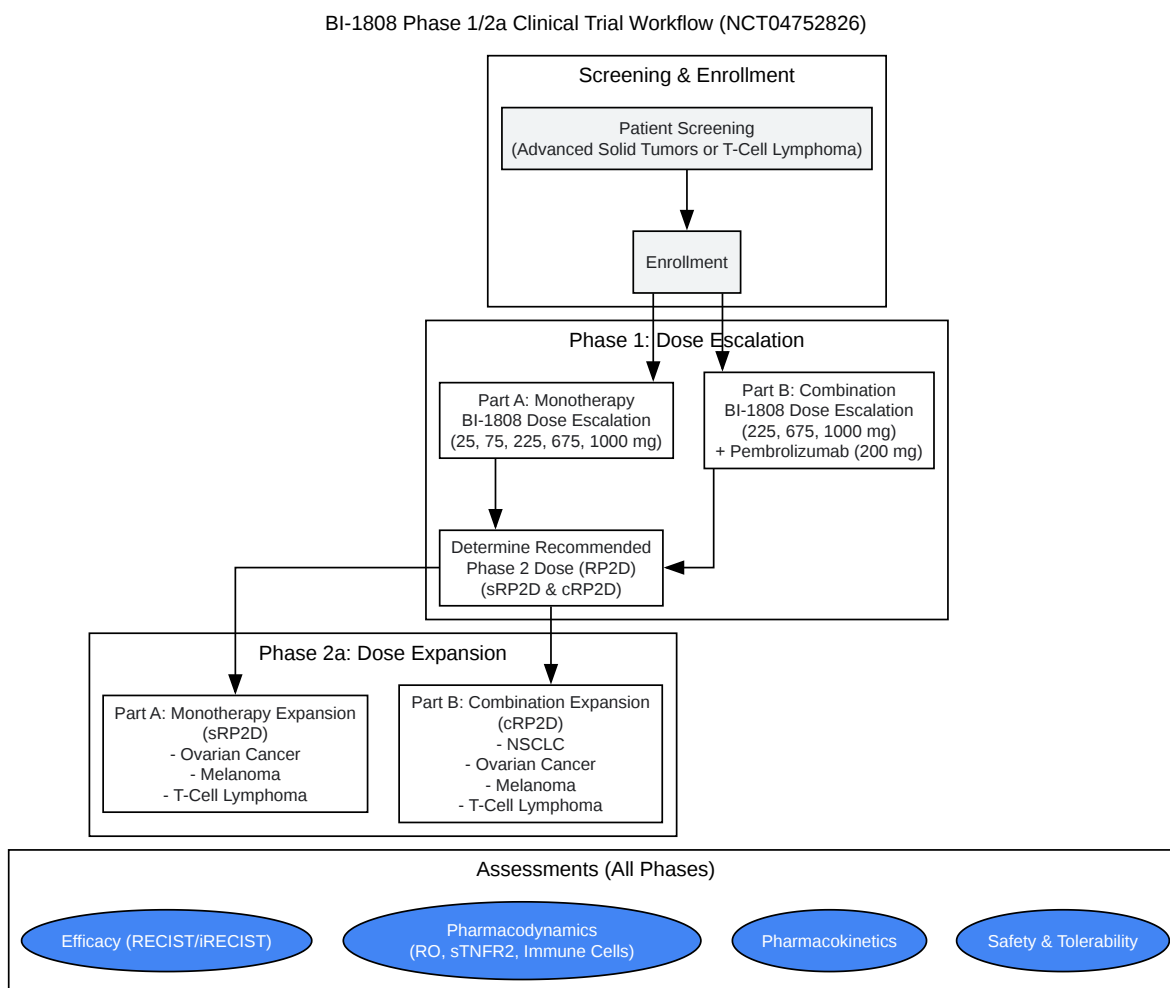
- BI-1808 is administered as an intravenous (IV) infusion every 3 weeks.
- Pembrolizumab is administered as a flat-dose IV infusion every 3 weeks in the combination cohorts.

Key Assessments:

- Safety: Monitoring of adverse events (AEs), dose-limiting toxicities (DLTs), and laboratory parameters.
- Efficacy: Tumor response assessed by RECIST and iRECIST criteria.

- Pharmacokinetics: Measurement of BI-1808 serum concentrations.
- Pharmacodynamics:
 - Receptor occupancy (RO) of TNFR2 on peripheral blood immune cells.
 - Levels of soluble TNFR2 (sTNFR2) in serum.
 - Immunophenotyping of peripheral blood and tumor tissue to assess changes in Treg and CD8+ T-cell populations.

Clinical Trial Workflow Diagram



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Caption: Workflow of the BI-1808 Phase 1/2a clinical trial.

Conclusion

BI-1808 represents a novel immunotherapeutic strategy targeting TNFR2 to deplete immunosuppressive Tregs and enhance anti-tumor immunity. Early clinical data has demonstrated a favorable safety profile and encouraging signs of efficacy, both as a monotherapy and in combination with the PD-1 inhibitor pembrolizumab. The ongoing Phase 1/2a trial will provide further insights into the therapeutic potential of this combination across various solid tumors and T-cell lymphomas. The protocols and data presented herein provide a comprehensive overview for researchers and drug development professionals working with or interested in BI-1808 and similar therapeutic agents.

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